

Technical Guide: Medicinal Chemistry

Applications of 1-Iodo-4-(2-methoxyethoxy)benzene

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Compound of Interest

Compound Name: 1-Iodo-4-(2-methoxyethoxy)benzene
CAS No.: 102293-99-2
Cat. No.: B3074756

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Executive Summary

1-Iodo-4-(2-methoxyethoxy)benzene (CAS: 102293-99-2) represents a strategic "bifunctional" building block in modern drug discovery. It combines a highly reactive aryl iodide "warhead" for cross-coupling with a 2-methoxyethoxy "tail"—a bioisosteric motif often referred to as a "mini-PEG." This specific ether chain is critical for modulating the physicochemical properties (LogP, solubility) of lipophilic drug cores without introducing excessive steric bulk.

This guide details the technical utility of this compound, focusing on its role in synthesizing kinase inhibitors (specifically BTK inhibitors like Spebrutinib), its application in optimizing ADME profiles, and robust synthetic protocols for its deployment.

Part 1: The "Solubility-Reactivity" Nexus

In medicinal chemistry, the introduction of solubilizing groups onto flat, aromatic heterocycles is a standard optimization strategy. The 2-methoxyethoxy group provided by this building block

offers a superior alternative to simple alkyl chains.

Physicochemical Advantages

- **LogP Modulation:** The ether oxygen acts as a hydrogen bond acceptor, lowering the lipophilicity (LogP) compared to a propyl or butyl chain, thereby improving water solubility.
- **Metabolic Stability:** Unlike terminal hydroxyls, the terminal methoxy group blocks rapid glucuronidation, extending half-life.
- **"Mini-PEG" Effect:** It mimics the hydration shell properties of polyethylene glycol (PEG) on a molecular scale, reducing non-specific binding (NSB) in plasma.

The Aryl Iodide Advantage

While the bromo-analog is cheaper, the iodo-analog is preferred in late-stage functionalization because:

- **Softer Nucleophile Compatibility:** It undergoes oxidative addition at lower temperatures, preserving sensitive functional groups (e.g., acrylamides in covalent inhibitors).
- **Steric Tolerance:** It couples more efficiently with sterically hindered partners (e.g., ortho-substituted pyridines) in Suzuki and Buchwald-Hartwig reactions.

Part 2: Case Study – Bruton's Tyrosine Kinase (BTK) Inhibitors

The most prominent application of the 4-(2-methoxyethoxy)phenyl moiety is in the development of Spebrutinib (CC-292/AVL-292), a covalent irreversible inhibitor of BTK targeting B-cell malignancies.

Structural Logic in Spebrutinib

Spebrutinib contains a 2,4-diaminopyrimidine core. The C2-position is substituted with a 4-(2-methoxyethoxy)aniline moiety.

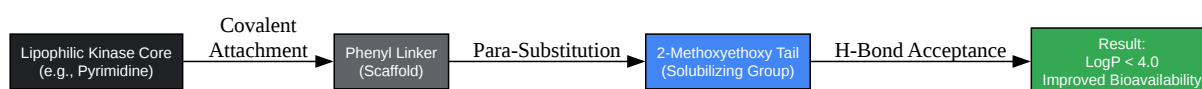
- **Role of the Moiety:** The phenyl ring positions the inhibitor within the hydrophobic pocket of the kinase, while the 2-methoxyethoxy tail extends towards the solvent front. This

"solubilizing tail" is crucial for maintaining the drug's oral bioavailability.

- Synthetic Entry: **1-Iodo-4-(2-methoxyethoxy)benzene** serves as the electrophilic partner to install this group via Buchwald-Hartwig amination or as a precursor to the corresponding aniline.

Visualization: Structural Activity Relationship (SAR)

The following diagram illustrates the SAR logic driving the use of this specific building block.



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Figure 1: SAR Logic of the 2-methoxyethoxy tail in kinase inhibitor design.

Part 3: Synthetic Protocols

Protocol A: Synthesis of the Building Block

If the iodo-compound is not available commercially, it can be synthesized via a robust Williamson ether synthesis. This protocol prioritizes the iodo precursor over the bromo to avoid halogen exchange steps later.

Reagents:

- 4-Iodophenol (1.0 eq)
- 1-Bromo-2-methoxyethane (1.2 eq)
- Potassium Carbonate () (2.0 eq)
- Acetonitrile (ACN) or DMF (Solvent)

Step-by-Step Methodology:

- Dissolution: Charge a round-bottom flask with 4-iodophenol (10 mmol) and anhydrous ACN (50 mL).
- Deprotonation: Add powdered (20 mmol). Stir at room temperature for 30 minutes to form the phenoxide. Note: The solution will turn slightly yellow/orange.
- Alkylation: Add 1-bromo-2-methoxyethane (12 mmol) dropwise.
- Reflux: Heat the mixture to reflux () for 4–6 hours. Monitor by TLC (Hexane/EtOAc 8:1). The starting phenol () should disappear, converting to the less polar ether ().
- Workup: Cool to RT. Filter off inorganic salts. Concentrate the filtrate. Redissolve in EtOAc, wash with 1M NaOH (to remove unreacted phenol) and Brine.
- Yield: Dry over and concentrate. Expect a white to off-white solid/oil. Yield >90%.

Protocol B: Buchwald-Hartwig Coupling (Application)

This protocol demonstrates coupling **1-Iodo-4-(2-methoxyethoxy)benzene** with a heteroaryl amine (e.g., a pyrimidine intermediate for BTK inhibitors).

Reagents:

- Heteroaryl Amine (1.0 eq)
- **1-Iodo-4-(2-methoxyethoxy)benzene** (1.1 eq)
- (2 mol%)
- Xantphos (4 mol%)

- (2.0 eq)
- 1,4-Dioxane (degassed)

Self-Validating Steps:

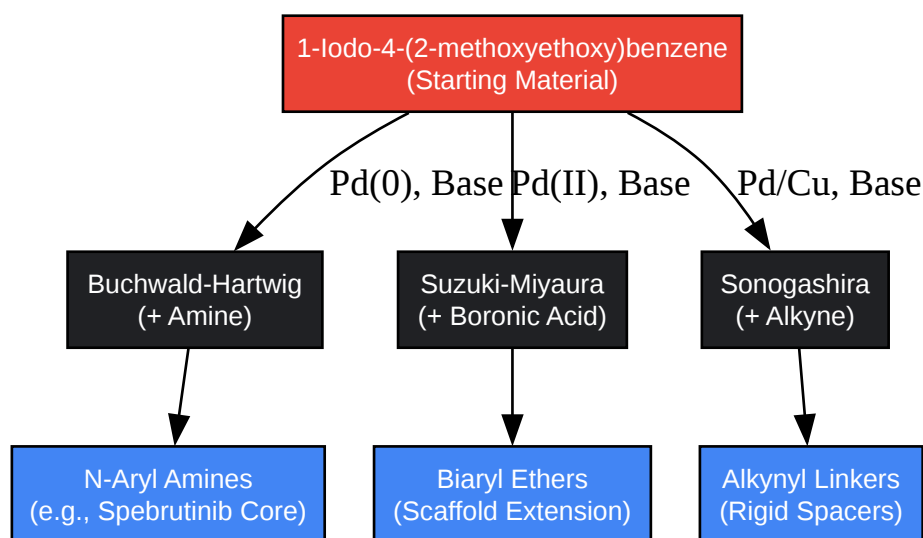
- Inert Atmosphere: Flame-dry the reaction vessel and cycle with Argon/Nitrogen 3 times.
Critical: Pd(0) is oxygen-sensitive.
- Catalyst Pre-complexation: Mix

and Xantphos in a small amount of dioxane for 5 mins to generate the active catalyst species (color change to dark purple/brown).
- Addition: Add the amine, the aryl iodide, and the base. Add the catalyst solution.
- Heating: Heat to

for 12 hours.
- Validation: Check LC-MS. The iodine peak (M+127 pattern absent) should be replaced by the coupled product mass.

Part 4: Experimental Workflow Visualization

The following diagram outlines the synthetic versatility of **1-Iodo-4-(2-methoxyethoxy)benzene**, mapping its conversion into various medicinal chemistry "warheads."



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Figure 2: Synthetic divergence from the aryl iodide precursor.

Part 5: Quantitative Data Summary

Property	Value	Significance in MedChem
Molecular Weight	278.09 g/mol	Low MW allows room for scaffold elaboration (Rule of 5 compliant).
ClogP	~3.2	Moderate lipophilicity; the ether tail reduces this compared to propyl/butyl analogs.
H-Bond Acceptors	2 (Ether Oxygens)	Improves solubility and interacts with solvent/protein residues.
Reactivity	High (C-I bond)	Excellent for cross-coupling with deactivated or bulky partners.
Boiling Point	>300°C (est)	Stable under high-temperature microwave synthesis conditions.

References

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